

# Application of JPE-1375 in Immunology Research: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: JPE-1375

Cat. No.: B12394651

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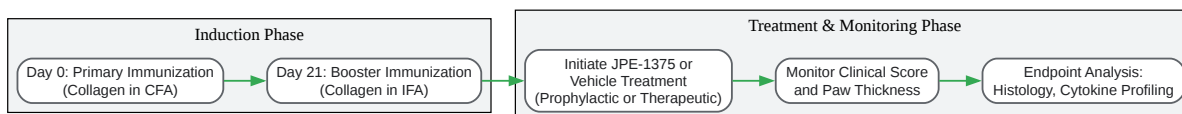
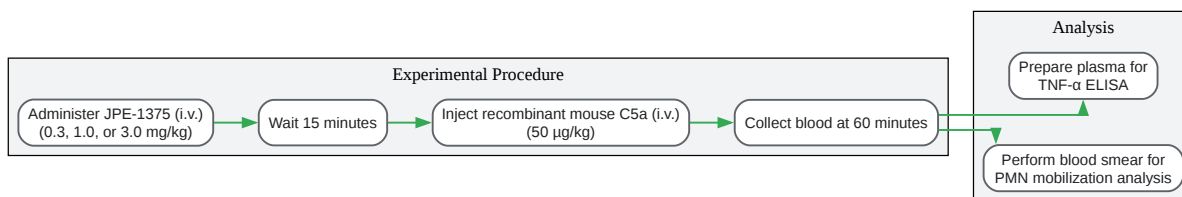
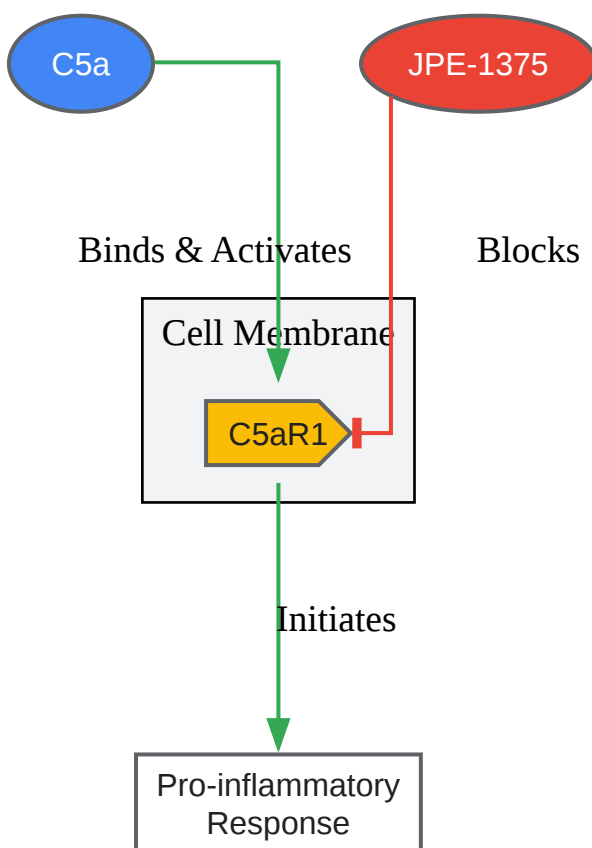
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**JPE-1375** is a potent and selective antagonist of the complement C5a receptor 1 (C5aR1). The complement system, a critical component of innate immunity, can become dysregulated in various autoimmune and inflammatory diseases, leading to excessive inflammation and tissue damage.[1] The anaphylatoxin C5a, a potent pro-inflammatory mediator, exerts its effects primarily through C5aR1.[2] By blocking the interaction of C5a with its receptor, **JPE-1375** offers a targeted therapeutic strategy to mitigate the inflammatory cascade in a variety of pathological conditions.[3][4] This document provides detailed application notes and experimental protocols for the use of **JPE-1375** in immunology research, with a focus on its application in models of inflammation and autoimmune diseases.

## Mechanism of Action

**JPE-1375** is a linear peptidomimetic antagonist of C5aR1.[5] It competitively binds to C5aR1, preventing the binding of C5a and subsequent receptor activation. This blockade inhibits downstream signaling pathways that lead to cellular responses such as chemotaxis, degranulation, and the production of pro-inflammatory cytokines.[2]



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